

# An In-depth Technical Guide to Boc-D-4-Pal-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Boc-D-4-Pal-OH*

Cat. No.: *B558583*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Boc-D-4-Pal-OH**, chemically known as N-(tert-butoxycarbonyl)-D-3-(4-pyridyl)alanine, is a non-proteinogenic amino acid derivative. Its structure incorporates a D-alanine backbone, an N-terminal tert-butoxycarbonyl (Boc) protecting group, and a 4-pyridyl side chain. This unique combination of features makes it a valuable building block in synthetic peptide chemistry, particularly in the development of peptide-based therapeutics. The D-configuration of the alpha-carbon enhances the proteolytic stability of peptides incorporating this residue, a crucial attribute for increasing in vivo half-life. The pyridyl group offers a site for potential modifications and can influence the solubility and receptor-binding properties of the final peptide. This guide provides a comprehensive overview of the known properties and applications of **Boc-D-4-Pal-OH**.

## Physicochemical Properties

The physical and chemical properties of **Boc-D-4-Pal-OH** are summarized in the table below. This information is critical for its handling, storage, and use in chemical synthesis.

| Property           | Value   | Reference(s) |
|--------------------|---|--------------|
| Chemical Name      | N-(tert-butoxycarbonyl)-D-3-(4-pyridyl)alanine                    |              |
| Synonyms           | Boc-D-3-(4-pyridyl)alanine,<br>Boc-D-4-pyridylalanine             |              |
| CAS Number         | 37535-58-3  | [1]          |
| Molecular Formula  | C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub>     | [1]          |
| Molecular Weight   | 266.29 g/mol  |              |
| Appearance         | White to off-white solid/powder                                   |              |
| Melting Point      | 226-232 °C  | [1]          |
| Optical Rotation   | [α] <sup>20</sup> <sub>D</sub> = +5.5 ± 0.5° (c=1 in acetic acid) |              |
| Solubility         | DMSO: 40 mg/mL  |              |
| Storage Conditions | Store at -20°C for long-term, desiccate.                          |              |

## Spectroscopic Data

Detailed experimental spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **Boc-D-4-Pal-OH** are not readily available in the public domain. Researchers are advised to acquire this data on their own material for full characterization. For reference, predicted mass spectrometry data is available.[2]

## Application in Peptide Synthesis

The primary application of **Boc-D-4-Pal-OH** is as a building block in solid-phase peptide synthesis (SPPS) utilizing the Boc/Bzl protection strategy. The Boc group serves as a temporary protecting group for the α-amino functionality, which is cleaved under moderately acidic conditions, typically with trifluoroacetic acid (TFA).

## General Experimental Protocol for Boc-SPPS

The following is a generalized protocol for the incorporation of a Boc-protected amino acid, such as **Boc-D-4-Pal-OH**, into a growing peptide chain on a solid support. The specific conditions, such as coupling reagents and reaction times, may require optimization depending on the peptide sequence and the resin used.

#### 1. Resin Preparation:

- The synthesis begins with a suitable solid support (e.g., Merrifield or PAM resin).
- The first amino acid (C-terminal) is attached to the resin.

#### 2. Boc Deprotection:

- The peptide-resin is swelled in a suitable solvent like dichloromethane (DCM).
- The Boc protecting group is removed by treating the resin with a solution of 50% trifluoroacetic acid (TFA) in DCM.[3][4] This is typically a two-step process: a short pre-wash (e.g., 5 minutes) followed by a longer reaction (e.g., 20-30 minutes).[4]
- The resin is then washed with DCM and isopropanol (IPA) to remove residual acid and byproducts.[4]

#### 3. Neutralization:

- The protonated N-terminal amine is neutralized to the free amine using a hindered base, commonly 10% N,N-diisopropylethylamine (DIEA) in DCM or DMF.[3]
- The resin is thoroughly washed with DCM and/or DMF to remove excess base.

#### 4. Amino Acid Coupling:

- In a separate vessel, **Boc-D-4-Pal-OH** (typically 2-4 equivalents relative to the resin loading) is pre-activated with a coupling reagent. Common coupling reagents for Boc-SPPS include:
  - Dicyclohexylcarbodiimide (DCC) or Diisopropylcarbodiimide (DIC) with an additive like 1-hydroxybenzotriazole (HOBt).
  - Benzotriazol-1-yl-oxytripyrrolidinophosphonium hexafluorophosphate (PyBOP).

- (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) (HBTU).
- The activated **Boc-D-4-Pal-OH** solution is added to the neutralized peptide-resin.
- The coupling reaction is allowed to proceed for a sufficient time (e.g., 1-2 hours), and completion can be monitored using a qualitative test like the Kaiser (ninhydrin) test. A second coupling step may be necessary for difficult sequences.

#### 5. Washing:

- After coupling, the resin is washed extensively with DMF and DCM to remove excess reagents and byproducts.

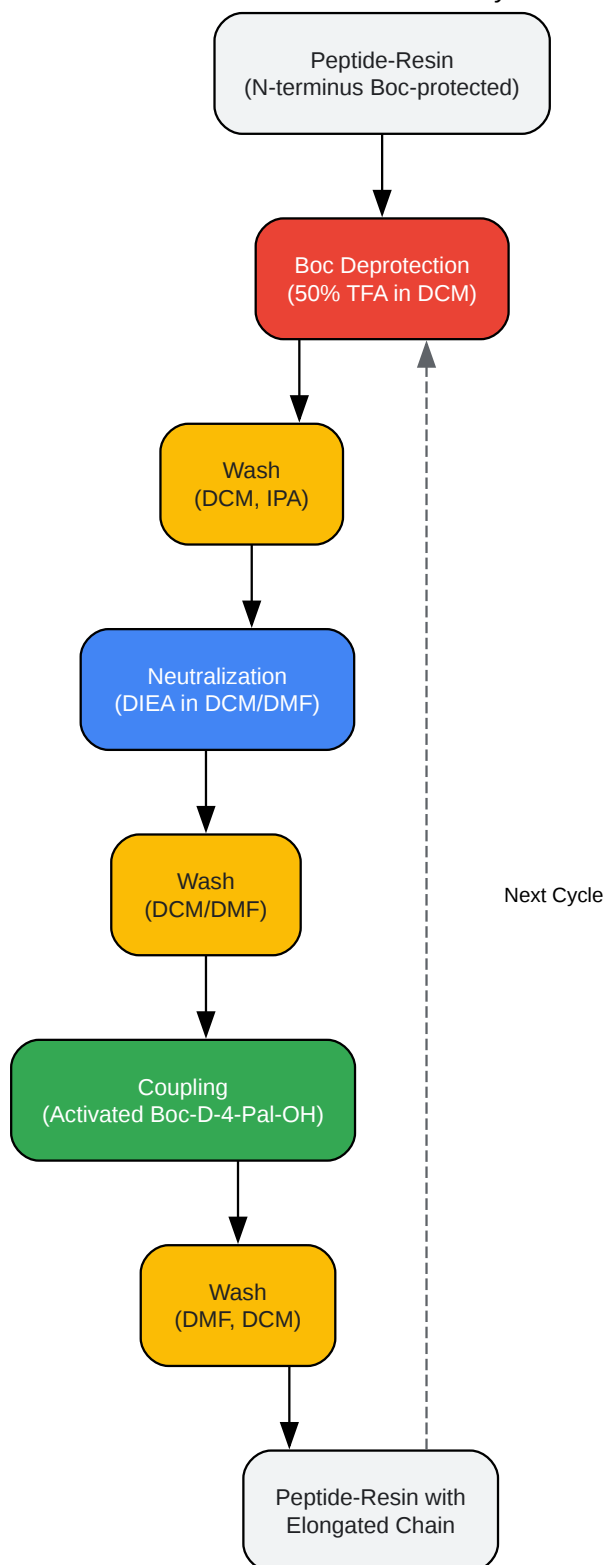
This cycle of deprotection, neutralization, coupling, and washing is repeated for each subsequent amino acid in the desired peptide sequence.

## Experimental Workflows

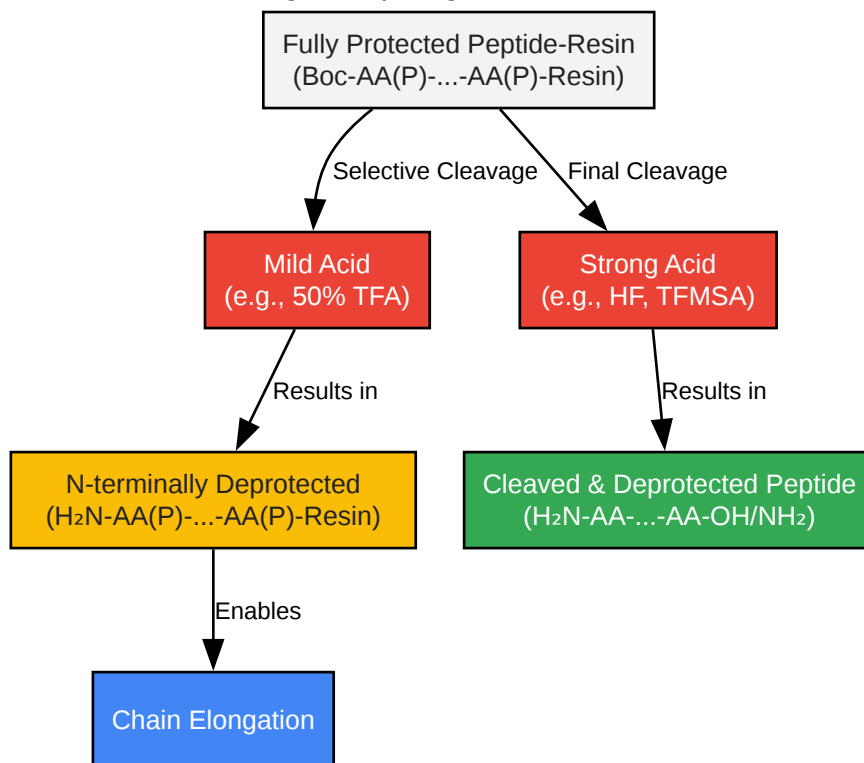
### Boc-SPPS Cycle for Incorporation of Boc-D-4-Pal-OH

The following diagram illustrates the general workflow for a single cycle of Boc-based solid-phase peptide synthesis to incorporate an amino acid like **Boc-D-4-Pal-OH**.

## General Workflow for Boc-SPPS Cycle



## Protecting Group Logic in Boc/Bzl SPSS



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. PubChemLite - Boc-3-(4-pyridyl)-d-alanine (C13H18N2O4) [pubchemlite.lcsb.uni.lu]
- 3. peptide.com [peptide.com]
- 4. chempep.com [chempep.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-D-4-Pal-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558583#what-are-the-properties-of-boc-d-4-pal-oh\]](https://www.benchchem.com/product/b558583#what-are-the-properties-of-boc-d-4-pal-oh)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)